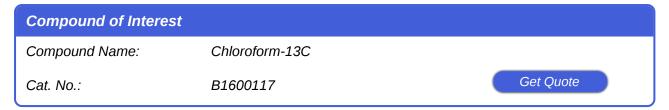


Chloroform-13C: A Technical Overview of its Molecular Characteristics

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This technical guide provides a detailed analysis of the molecular formula and molecular weight of **Chloroform-13C**, an isotopically labeled form of chloroform. The substitution of the naturally abundant carbon-12 with carbon-13 makes it a valuable tool in various scientific applications, including nuclear magnetic resonance (NMR) spectroscopy and as a tracer in metabolic studies.

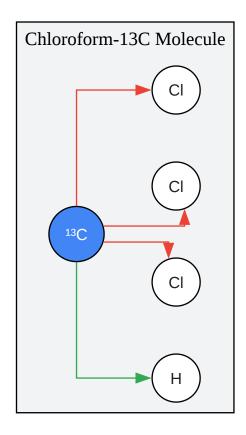
Molecular Formula

The molecular formula for **Chloroform-13C** is ¹³CHCl₃.[1][2][3] This formula indicates that each molecule is composed of one carbon-13 atom, one hydrogen atom, and three chlorine atoms.

Molecular Composition

The diagram below illustrates the elemental composition of a single molecule of **Chloroform-13C**.





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Caption: Elemental composition of a Chloroform-13C molecule.

Atomic and Molecular Weight

The molecular weight of **Chloroform-13C** is a critical parameter for quantitative analysis and experimental design. It is calculated from the sum of the atomic weights of its constituent isotopes. The table below summarizes the standard atomic weights of the elements and the specific atomic mass of the carbon-13 isotope.[4][5][6][7][8][9]

Atom	Isotope	Standard Atomic Weight (Da)
Carbon	13 C	13.003354835[4][6][8]
Hydrogen	¹ H	~1.0080[5]
Chlorine	-	~35.45[7][9]



The calculated molecular weight of **Chloroform-13C** is approximately 120.37 g/mol .[1][2][3] This value is derived from the sum of the atomic mass of one carbon-13 atom, one hydrogen atom, and three chlorine atoms. The precise mass can be crucial for high-resolution mass spectrometry applications.

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